

A Comparative Analysis of Nystatin and Other Polyene Antifungals

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Compound of Interest

Compound Name: *Mycolog*

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This guide provides an objective comparison of the polyene antifungal agent nystatin with other notable polyenes, primarily amphotericin B and natamycin. The information presented is curated from experimental data to assist in understanding the distinct mechanisms of action, performance, and toxicological profiles of these compounds.

Mechanism of Action

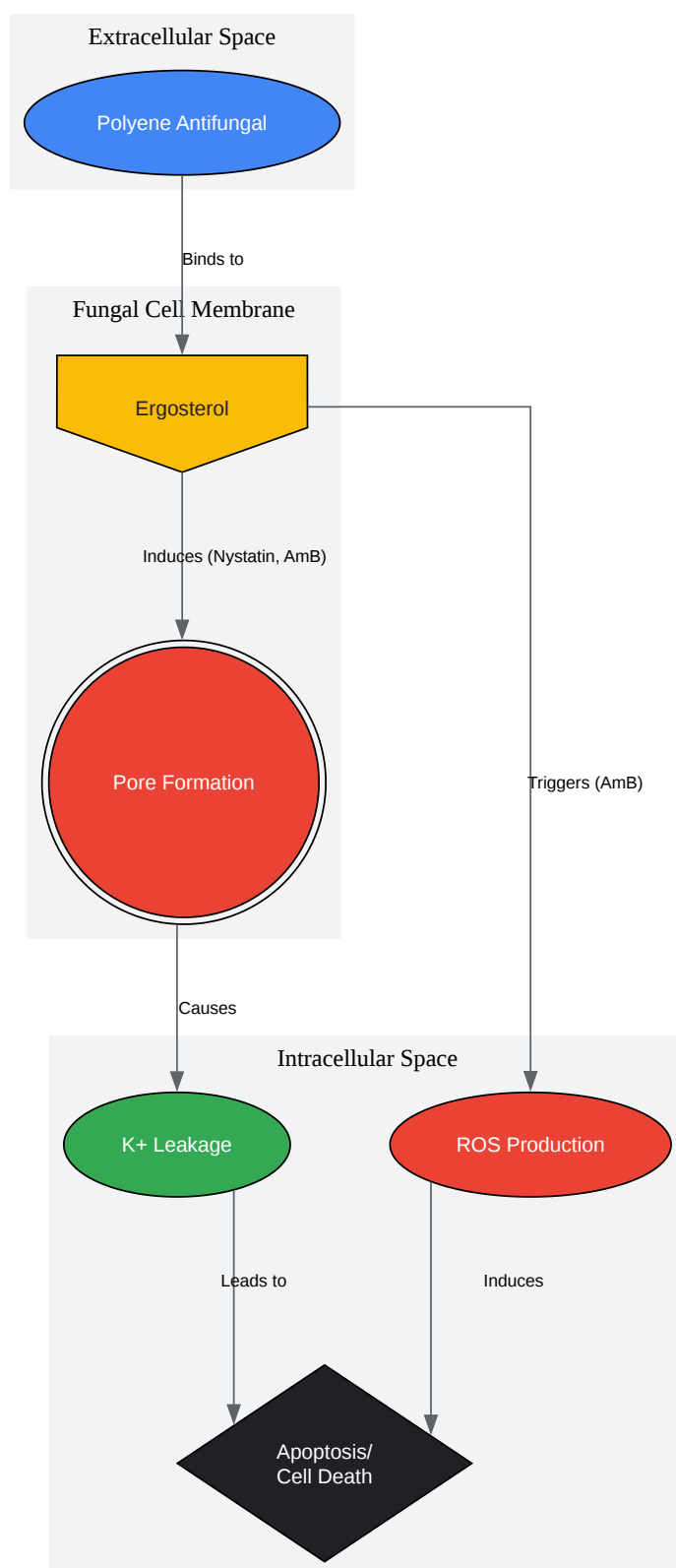
Polyene antifungals exert their effect by targeting ergosterol, a crucial sterol component of the fungal cell membrane.^{[1][2]} This interaction leads to a disruption of membrane integrity and, ultimately, fungal cell death. While the general mechanism is shared, the specific consequences of this interaction differ between the polyenes.

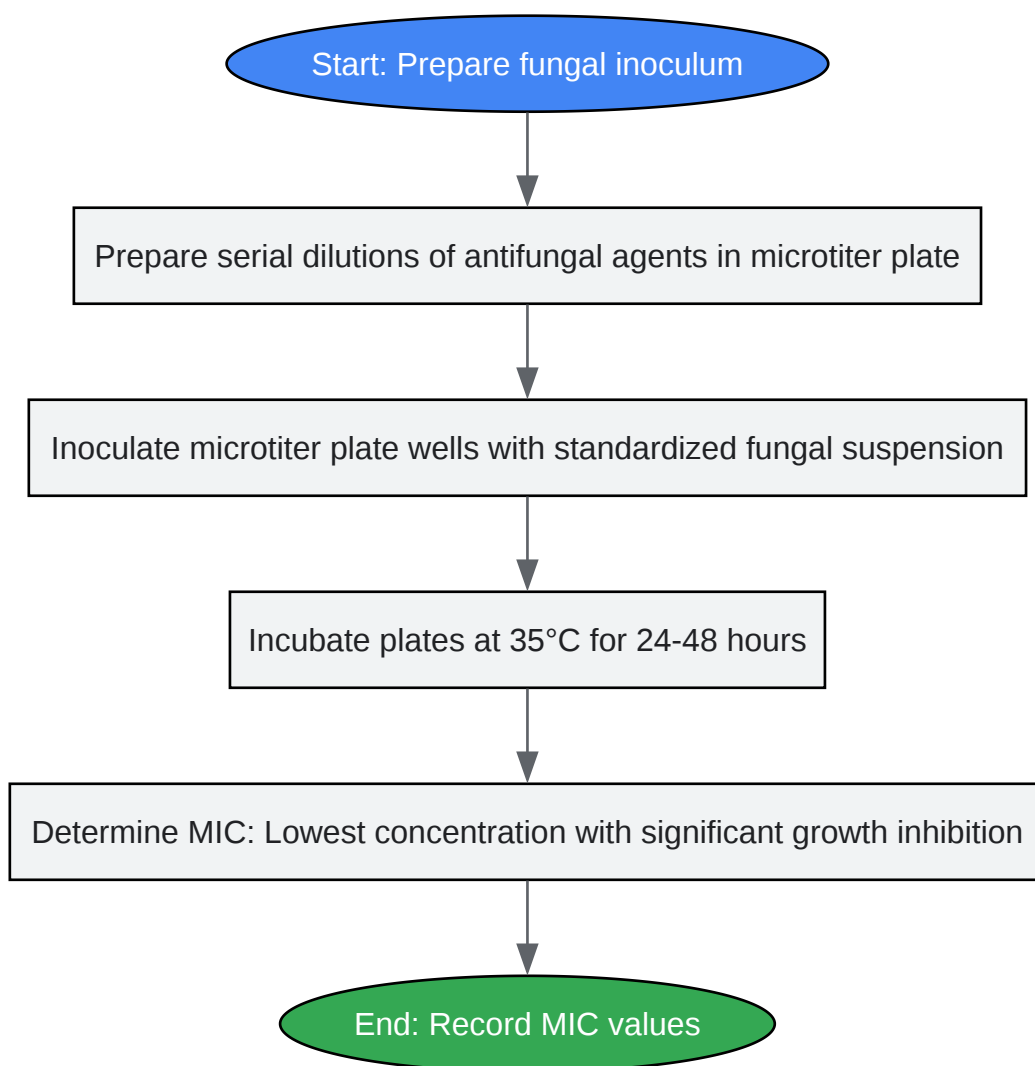
Nystatin and Amphotericin B: These polyenes bind to ergosterol and induce the formation of pores or channels in the fungal cell membrane.^{[1][2]} This leads to the leakage of essential intracellular components, particularly potassium ions (K⁺), and other small molecules, resulting in a fungicidal effect.^[1] Additionally, amphotericin B has been shown to induce the production of reactive oxygen species (ROS), which contributes to its cell-killing activity.

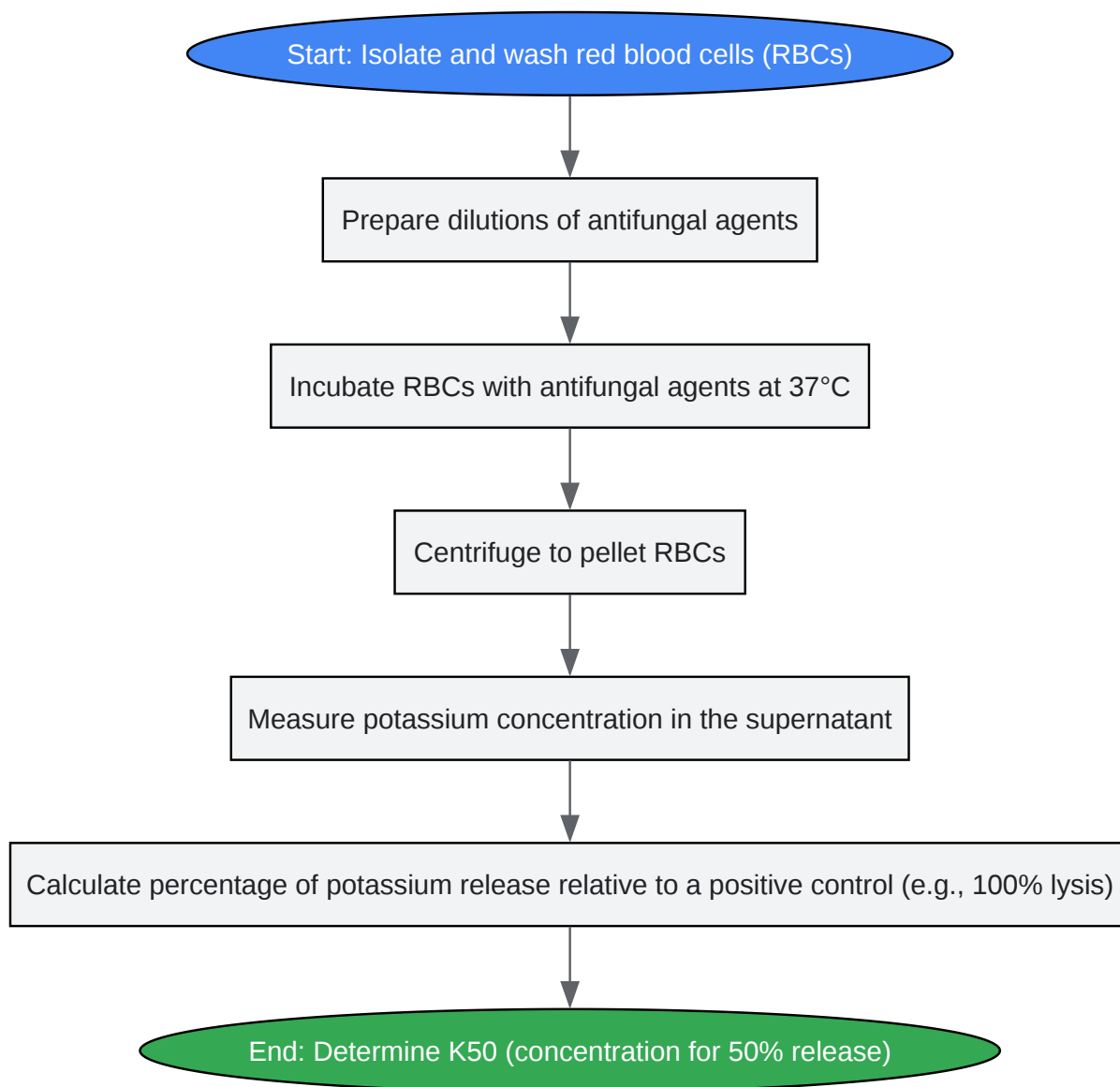
Natamycin: In contrast, natamycin also binds to ergosterol but does not form significant pores or cause widespread membrane permeabilization.^[3] Instead, its binding is thought to inhibit the function of membrane-embedded proteins, such as those involved in nutrient transport. This

results in a primarily fungistatic effect, arresting fungal growth without causing immediate cell lysis.[3]

Signaling Pathway for Polyene-Induced Fungal Cell Death







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References

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